

Personal protective equipment for handling Irbesartan-d7

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Compound of Interest

Compound Name: Irbesartan-d7

Cat. No.: B577601

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Essential Safety and Handling of Irbesartan-d7

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **Irbesartan-d7**, a deuterated form of Irbesartan. The following procedural guidance is based on the safety data for the parent compound, Irbesartan, and is intended to be a primary resource for laboratory safety and chemical handling.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Irbesartan-d7**, a comprehensive approach to safety involves a combination of engineering controls and personal protective equipment to minimize exposure.

Engineering Controls:

- Ventilation: Use only in a well-ventilated area.^[1] A laboratory fume hood is recommended, especially when handling the powder form, to keep airborne concentrations low.^{[1][2]}
- Eyewash Station and Safety Shower: Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower.^{[1][2]}

Personal Protective Equipment: A summary of recommended PPE is provided in the table below.

PPE Category	Item	Specifications and Use
Eye/Face Protection	Safety Glasses/Goggles	Chemical splash-resistant safety glasses or goggles with side protection are recommended. ^[1] A face shield may be appropriate for certain tasks. ^[1]
Hand Protection	Chemical-Resistant Gloves	Wear suitable protective gloves. ^{[2][3]} The specific glove material should be selected based on an evaluation of the workplace hazards. ^[1]
Skin and Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. ^{[1][4]}
Respiratory Protection	Respirator	If engineering controls are insufficient, a suitable respirator may be necessary. ^[2]

Health Hazard Information

Irbesartan is classified with the following hazards:

- Causes skin irritation.^{[1][5]}
- Causes serious eye irritation.^{[1][5]}
- May cause respiratory irritation.^{[1][5]}
- Suspected of damaging fertility or the unborn child.^[3]

Procedural Guidance for Handling and Storage

Handling:

- Avoid Contact: Prevent contact with skin, eyes, and personal clothing.[\[1\]](#)
- Avoid Inhalation: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#) Minimize dust generation and accumulation.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Container Handling: Keep the container tightly closed when not in use.[\[1\]](#) Open and handle the container with care.[\[1\]](#)

Storage:

- Store in a tightly-closed container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)
- Store away from incompatible substances and sources of ignition.[\[1\]](#)
- Recommended storage temperature is 2-8°C.[\[1\]](#)

Spill and Emergency Procedures

In Case of a Spill:

- Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Wear appropriate personal protective equipment as detailed above.[\[1\]](#)
- Contain the spill using an inert material (e.g., sand, diatomite).[\[1\]](#)[\[6\]](#)
- Collect the absorbed material into a suitable disposal container.[\[1\]](#)

- Do not let the product enter drains, waterways, or soil.[1]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[3]
- If on Skin: Wash with plenty of soap and water.[1] Remove contaminated clothing.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[2] Call a poison center or physician.[3]

Disposal Plan

Dispose of **Irbesartan-d7** and its containers in accordance with all applicable local, regional, national, and international regulations.[3]

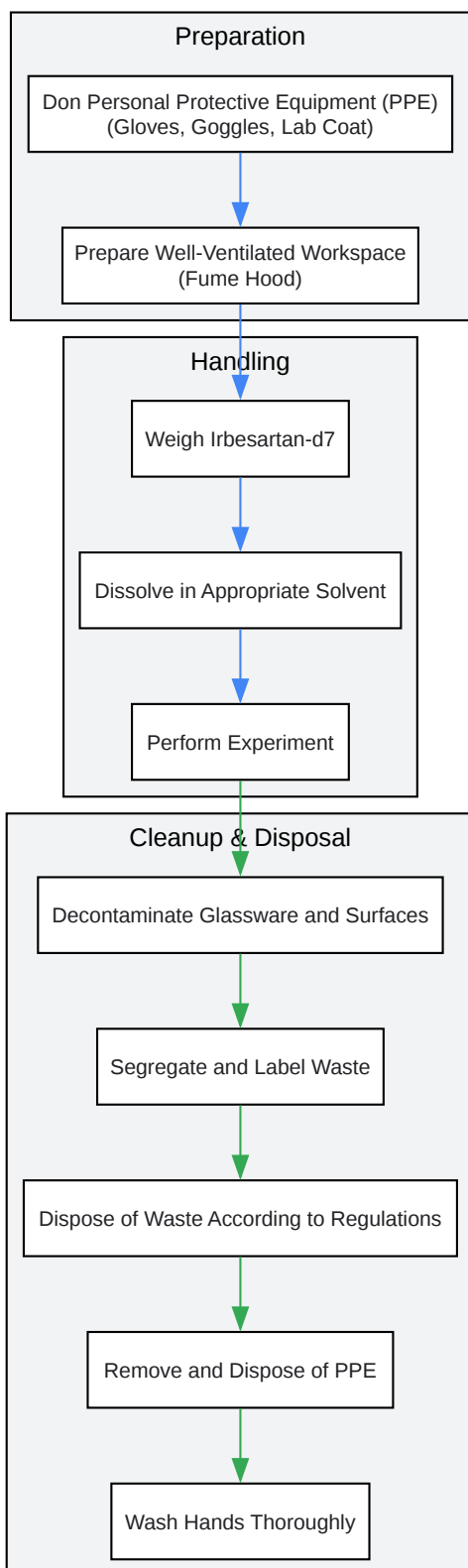
General Guidelines for Pharmaceutical Waste Disposal:

- Drug Take-Back Programs: The most recommended method for disposing of unwanted medicines is through a drug take-back program.[7]
- Household Trash Disposal (if take-back is unavailable):
 - Do not flush down the toilet unless specifically instructed.[8][9]
 - Remove the drug from its original container.[10]
 - Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter.[7][10]
This makes it less appealing to children and pets.[7]
 - Place the mixture in a sealed container like a resealable plastic bag.[10]
 - Throw the container in the household trash.[7]
 - Scratch out all personal information on the empty packaging before disposing of it.[7]

Incineration at an approved facility is often the recommended method for pharmaceutical waste.[\[11\]](#)

Experimental Workflow for Handling Irbesartan-d7

The following diagram outlines the key steps for the safe handling of **Irbesartan-d7** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Irbesartan-d7**.

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